

Essential Safety and Logistical Information for Handling 2-Hydroxybenzothiazole

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Compound of Interest

Compound Name: 2-HYDROXYBENZOTHAZOLE

Cat. No.: B105590

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This guide provides immediate, essential safety protocols and logistical plans for **2-hydroxybenzothiazole**. The following procedural information offers step-by-step guidance for operational questions related to its use, storage, and disposal.

Quantitative Data Summary

The following table summarizes key quantitative and physical data for **2-hydroxybenzothiazole**.

Property	Value
Molecular Formula	C7H5NOS[1][2][3]
Molecular Weight	151.19 g/mol [1]
Appearance	White to light brown/beige powder/solid[4][5]
Melting Point	137-140 °C[1][2][6]
Flash Point	171.5°C[2]
Vapor Pressure	1.1E-05 mmHg at 25°C[2]
Solubility	Insoluble in water; Soluble in chloroform (slightly), DMSO (slightly), alcohol, and ether.[2]
Storage Temperature	Room Temperature[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure when handling **2-hydroxybenzothiazole**.

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles or appropriate protective eyeglasses are required.[4] A face shield should be considered where splashing or significant dust generation is likely.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber).[7] A lab coat or long-sleeved clothing is necessary to prevent skin exposure.[4][5]
Respiratory Protection	For procedures that may generate dust, a NIOSH-approved dust mask (such as a type N95) or a respirator should be used.[1][6] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[4]

Operational Plan: Safe Handling Protocol

This section outlines the step-by-step procedure for the safe handling of **2-hydroxybenzothiazole** from receipt to disposal.

Preparation and Engineering Controls

- Ensure a calibrated and certified chemical fume hood is available for all manipulations of the solid compound.
- Verify that an eyewash station and safety shower are readily accessible and operational.[8]
- Keep the container tightly closed when not in use.[4]

Handling Procedures

- Work in a well-ventilated area to minimize inhalation of dust.[4]
- Avoid contact with skin, eyes, and clothing.[4]
- Minimize dust generation and accumulation during handling.[4][8]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[4]
- Remove any contaminated clothing immediately and wash it before reuse.[4]

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[2][4]
- Keep away from incompatible substances, such as oxidizing agents.[4]
- Store in a dark place.[2]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4][5]

- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Get medical aid if irritation develops.[4]
- Inhalation: Remove the individual from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek medical attention.[4]
[5]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[4]

Disposal Plan

Proper disposal of **2-hydroxybenzothiazole** is critical to prevent environmental contamination.

Waste Collection

- Collect all waste material (solid residue, contaminated PPE) in a designated, clearly labeled hazardous waste container.
- Ensure the container is compatible with the chemical, in good condition, and has a secure lid.

Labeling

- Label the waste container with "Hazardous Waste" and the full chemical name: "**2-Hydroxybenzothiazole**".
- Include the approximate quantity of the waste.

Storage of Waste

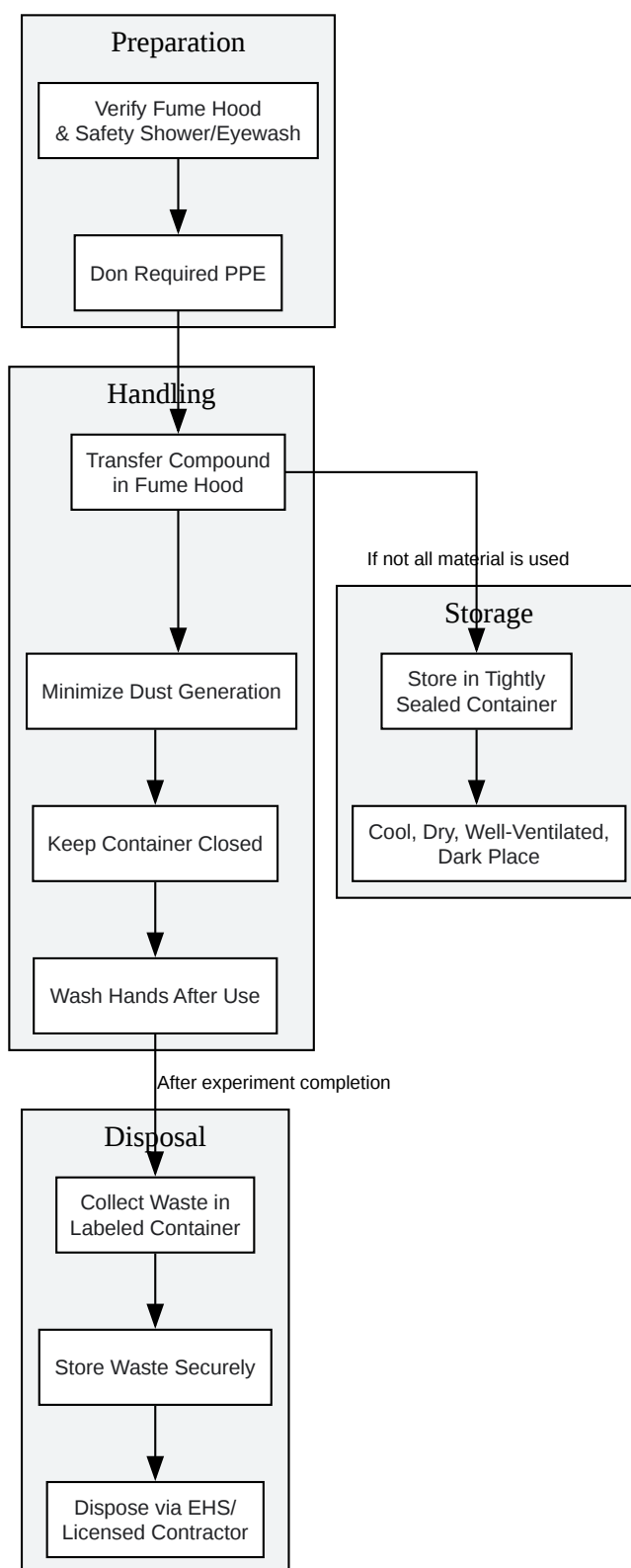
- Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.

Final Disposal

- Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[9]

- One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Do not empty into drains or dispose of with regular trash.[7]

Experimental Workflow



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Caption: Workflow for Safe Handling of **2-Hydroxybenzothiazole**.

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